

orysastrobin stability stock solution storage

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Compound Focus: Oryastrobin

CAS No.: 248593-16-0

Cat. No.: S636842

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Oryastrobin Storage & Stability Overview

The table below summarizes the key storage conditions and stability information for **Oryastrobin** from the search results.

Aspect	Recommended Conditions
Powder Form (General)	Store at -20°C , sealed, away from moisture and light [1] [2] [3].
Stock Solution (DMSO)	-80°C for 6 months; -20°C for 1 month (sealed, away from moisture and light) [1] [2] [3].
Appearance	Solid, white to off-white color [1] [2].
Handling Precautions	Causes skin and serious eye irritation. May cause an allergic skin reaction. Wear protective gloves [4].

Frequently Asked Questions (FAQs)

What is the long-term storage protocol for Oryastrobin powder?

For long-term stability, store the solid (powder) form of **Orysastrobin** at -20°C in a tightly sealed container to protect it from moisture and light [1] [2] [3].

How should I prepare and store a stock solution of Orysastrobin?

Stock solutions are often prepared in DMSO [1] [2]. For extended stability:

- Store at -80°C for up to **6 months**.
- Store at -20°C for up to **1 month**. In all cases, the storage container should be **sealed** to prevent absorption of moisture from the air. It is also recommended to aliquot the solution to minimize repeated freeze-thaw cycles [1] [2] [3].

What are the critical handling precautions for this compound?

Safety data indicates that **Orysastrobin** is a skin and eye irritant and may cause skin sensitization [4]. When handling:

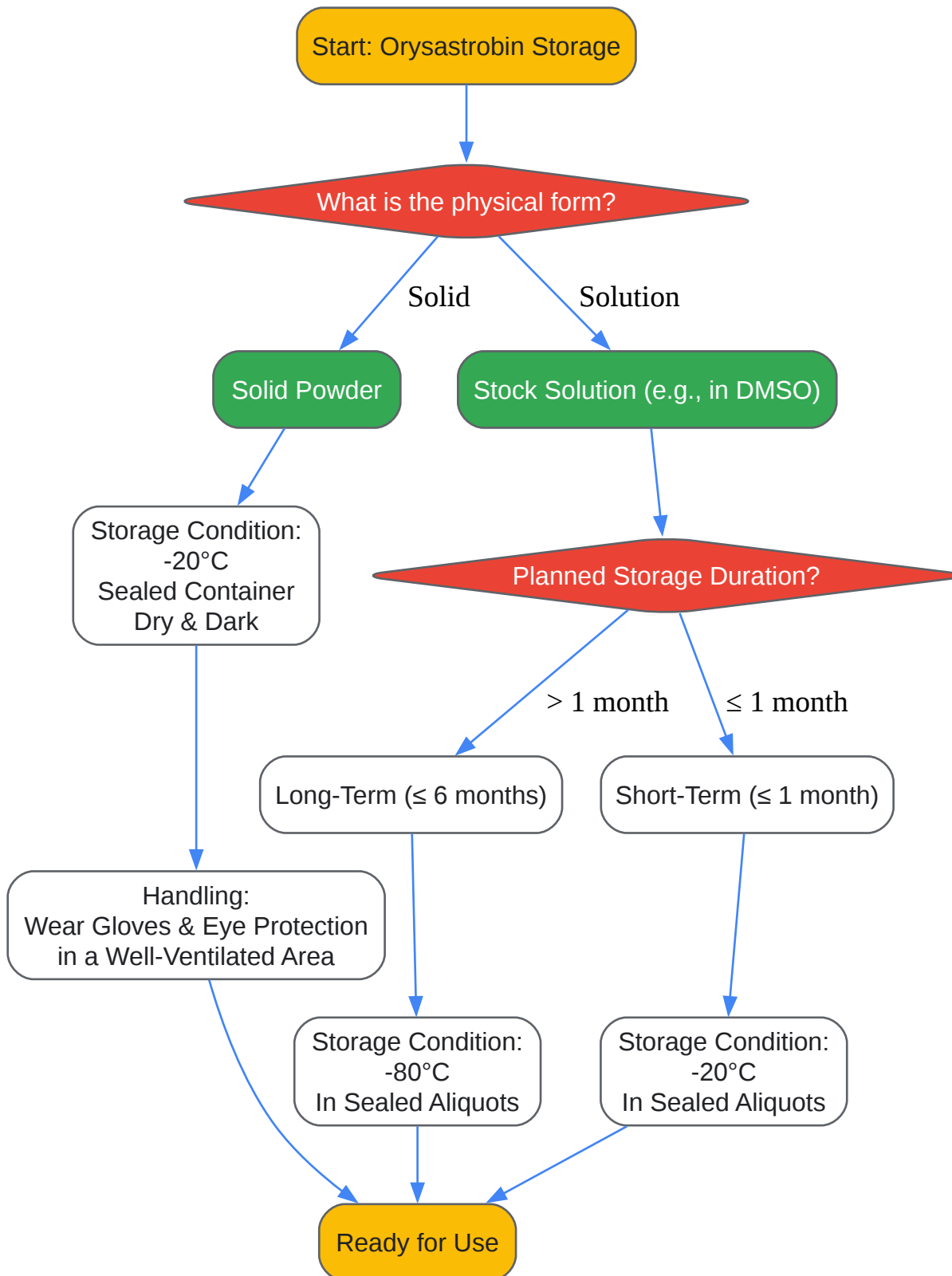
- **Wear protective gloves.**
- Use eye protection (safety glasses or a face shield).
- Avoid breathing dust and ensure adequate ventilation.
- Wash hands thoroughly after handling [4].

Why is it important to protect Orysastrobin from moisture?

The substance is classified as **stable under recommended storage conditions**, but **moisture** is listed as an **incompatible condition** to avoid [4]. Exposure to water can lead to decomposition, which may reduce the compound's efficacy and stability in your experiments.

Experimental Workflow for Storage & Handling

The diagram below outlines the key decision points for properly storing and handling **Orysastrobin** in a lab setting.



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References

1. Orysastrobin | QoI-Type Fungicide [medchemexpress.com]
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4. Orysastrobin | 1X100MG | C18H25N5O5 | 684550 [hpc-standards.com]

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